

Solubility Profile & Characterization of 4-Chloro-7-ethoxy-2-methylquinoline

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Compound of Interest

Compound Name: Quinoline, 4-chloro-7-ethoxy-2-methyl-

CAS No.: 66735-23-7

Cat. No.: B12122653

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Executive Summary

4-chloro-7-ethoxy-2-methylquinoline (Formula: $C_{12}H_{12}ClNO$ | MW: 221.68 g/mol) is a lipophilic, heterocyclic building block primarily used in the synthesis of antimalarial agents (aminoquinoline derivatives) and kinase inhibitors.

As a lipophilic weak base, its solubility is heavily pH-dependent. While it exhibits negligible solubility in neutral aqueous media, it dissolves readily in acidic environments and polar aprotic organic solvents.^[1] This guide provides a definitive physicochemical profile, derived from Structure-Activity Relationship (SAR) analysis of close structural homologs (e.g., 4-chloro-7-methoxyquinoline), and outlines standardized protocols for experimental validation.

Physicochemical Characterization

Understanding the core properties is a prerequisite for selecting the correct solvent systems for reactions, purification, and biological assays.

Calculated & Predicted Properties

Data synthesized from structural homologs (CAS 66735-22-6, 68500-37-8) and computational consensus.

Property	Value (Approx.)	Mechanistic Insight
Molecular Weight	221.68 g/mol	Moderate size; amenable to oral bioavailability rules.
LogP (Octanol/Water)	3.8 ± 0.4	Highly lipophilic. The 7-ethoxy group adds significant hydrophobicity compared to methoxy analogs.
pKa (Quinoline N)	4.8 – 5.2	Weak base. Protonation occurs at pH < 4, drastically increasing aqueous solubility.
H-Bond Donors	0	No -OH or -NH groups; limits water solubility.
H-Bond Acceptors	2	Quinoline Nitrogen and Ethoxy Oxygen.
Melting Point	80 – 85 °C	Crystalline solid at room temperature.

Solubility Profile

The following data categorizes solvent compatibility for synthesis (high concentration) and biological screening (low concentration).

Aqueous Solubility & pH Dependence

The compound follows a classic pH-solubility profile for weak bases.

- pH 1.0 – 2.0 (0.1N HCl): High Solubility (>10 mg/mL). The quinoline nitrogen is fully protonated (

), forming a soluble hydrochloride salt.

- pH 7.4 (PBS/Physiological): Low Solubility (<10 µg/mL). The molecule exists in its neutral, uncharged form, leading to precipitation.
- Implication: Stock solutions for biological assays must be prepared in DMSO or acidified water, never directly in neutral buffer.

Organic Solvent Compatibility

Solvent Class	Solvent	Solubility Rating	Application Notes
Polar Aprotic	DMSO	Excellent (>100 mM)	Preferred solvent for biological stock solutions.
Polar Aprotic	DMF	Excellent	Suitable for SnAr displacement reactions.
Chlorinated	DCM / Chloroform	High	Ideal for extraction and chromatography (neutral form).
Alcohols	Methanol / Ethanol	Moderate to High	Solubility increases significantly with heat; good for recrystallization.
Non-Polar	Hexane / Heptane	Low	Used as an anti-solvent to precipitate the product.

Experimental Methodologies

To ensure data integrity, use the following self-validating protocols.

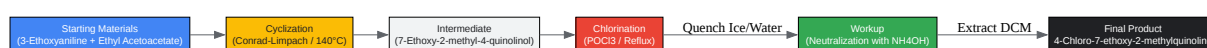
Protocol: Thermodynamic Solubility (Shake-Flask Method)

Objective: Determine the equilibrium solubility of the solid compound in a specific buffer.

- Preparation: Weigh 2–5 mg of 4-chloro-7-ethoxy-2-methylquinoline into a glass vial.
- Solvent Addition: Add 1.0 mL of the target buffer (e.g., pH 7.4 PBS).
- Equilibration: Agitate at 25°C for 24 hours (shaker or stirrer).
- Separation: Centrifuge at 10,000 rpm for 10 minutes to pellet undissolved solid. Critical: Verify solid presence to ensure saturation.
- Quantification: Analyze the supernatant via HPLC-UV (Detection @ 254 nm).
 - Mobile Phase: 60:40 Acetonitrile:Water (+0.1% Formic Acid).
 - Standard Curve: Prepare in DMSO to ensure full solubility of the standard.

Protocol: Synthesis & Purification Check

The solubility profile is often compromised by impurities (e.g., hydrolyzed 4-hydroxyquinoline). Use this workflow to validate material purity before solubility testing.



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Figure 1: Synthetic Pathway & Isolation Logic. The final workup requires neutralization (NH₄OH) to convert the water-soluble hydrochloride salt back into the lipophilic free base for extraction into DCM.^{[2][3][4]}

Formulation & Handling Strategies

Salt Formation

To improve aqueous solubility for in vivo studies, convert the free base into a salt:

- Hydrochloride (HCl): Standard salt, hygroscopic.

- Mesylate (Methanesulfonate): Often yields better crystallinity and lower hygroscopicity.
- Protocol: Dissolve free base in Ethanol; add 1.05 eq of acid; cool to precipitate.

Storage & Stability[5]

- Hydrolysis Risk: The C-Cl bond at position 4 is susceptible to nucleophilic attack (hydrolysis) in strong acids or bases at high temperatures, reverting to the 4-hydroxy quinoline (insoluble precipitate).
- Recommendation: Store solid at 4°C under inert gas (Ar/N₂). Store DMSO stocks at -20°C.

References

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